

"Tert-butyl 4-methylenepiperidine-1-carboxylate"

CAS number and specifications

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Compound of Interest

Compound Name: *Tert-butyl 4-methylenepiperidine-1-carboxylate*

Cat. No.: B068324

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An In-depth Technical Guide to **Tert-butyl 4-methylenepiperidine-1-carboxylate**

For researchers, scientists, and professionals in drug development, **tert-butyl 4-methylenepiperidine-1-carboxylate** is a key building block in synthetic organic chemistry. Its unique structure, featuring a protected piperidine ring and a reactive methylene group, makes it a valuable intermediate for creating complex molecular architectures, particularly in the synthesis of novel therapeutics. This guide provides a comprehensive overview of its technical specifications, experimental protocols for its synthesis and analysis, and its role as a versatile synthon in pharmaceutical research.

Core Specifications

Tert-butyl 4-methylenepiperidine-1-carboxylate, also known by synonyms such as 1-Boc-4-methylenepiperidine and 4-Methylenepiperidine-1-carboxylic acid tert-butyl ester, is a widely used reagent in medicinal chemistry.^[1] Its unique structure is instrumental in modifying drug candidates to enhance their efficacy and bioavailability.^[1]

CAS Number: 159635-49-1^[1]^[2]^[3]^[4]

The physical and chemical properties of this compound are summarized in the table below, compiled from various suppliers and databases.

| Property | Value | Reference |
|--------------------------------------|--|-----------|
| Molecular Formula | C ₁₁ H ₁₉ NO ₂ | [1][2][3] |
| Molecular Weight | 197.27 g/mol | [2][3] |
| Appearance | Colorless to slightly yellow clear liquid | [1] |
| Purity | ≥ 96% (GC) | [1] |
| Density | 0.97 - 1 g/mL | [1][5] |
| Boiling Point | 80 °C @ 1 mmHg | [1] |
| Refractive Index (n _{20D}) | 1.460 - 1.467 | [1][5] |
| pKa (Predicted) | -1.41 ± 0.20 | [5] |
| Storage Conditions | 2 - 8 °C, under inert gas (Nitrogen or Argon) | [1][5] |
| InChI Key | PDTZMULNKGUIEJ-UHFFFAOYSA-N | [4] |
| Signal Word | Warning | [4] |
| Hazard Statements | H302, H315, H319, H332, H335 | [4] |
| Precautionary Statements | P261, P271, P280, P301, P302, P304, P305, P312, P313, P332, P337, P338, P340, P351, P352 | [4] |

Experimental Protocols

The following sections detail methodologies for the synthesis and characterization of **tert-butyl 4-methylenepiperidine-1-carboxylate**.

Synthesis Protocol: Elimination Reaction

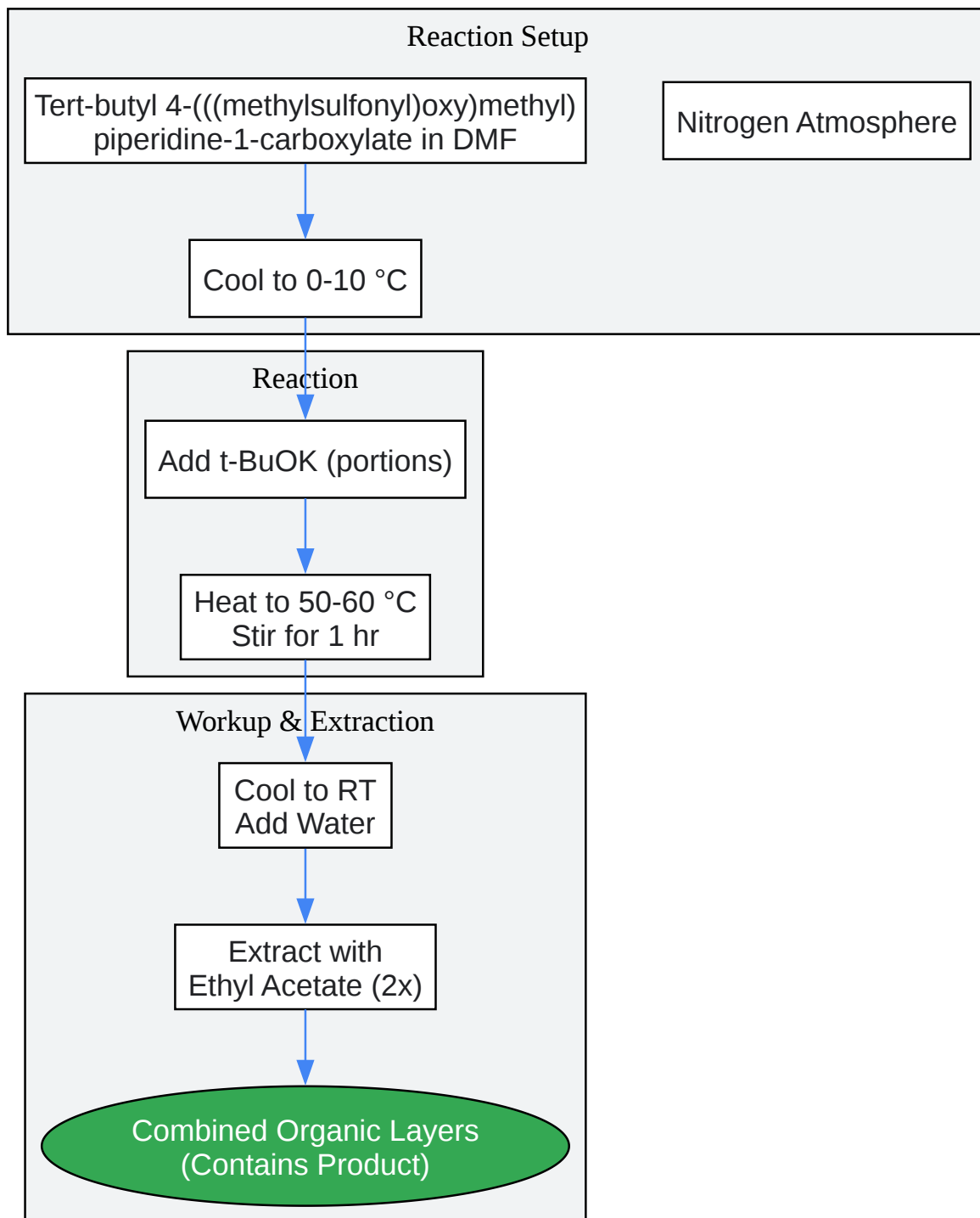
A common method for the preparation of **tert-butyl 4-((methylsulfonyl)methyl)piperidine-1-carboxylate** involves an elimination reaction from a sulfonate-substituted precursor. The following protocol is adapted from patent literature.[\[6\]](#)

Materials:

- Tert-butyl 4-((methylsulfonyl)methyl)piperidine-1-carboxylate
- Potassium tert-butoxide (t-BuOK)
- N,N-Dimethylformamide (DMF)
- Ethyl acetate
- Water
- Nitrogen gas

Procedure:

- Dissolve tert-butyl 4-((methylsulfonyl)methyl)piperidine-1-carboxylate (100g, 340 mmol) in DMF (500 mL) at room temperature under a nitrogen atmosphere.[\[6\]](#)
- Cool the solution to a temperature range of 0-10 °C.[\[6\]](#)
- Add potassium tert-butoxide (57.2g, 510 mmol) to the solution in portions, maintaining the temperature.[\[6\]](#)
- After the addition is complete, heat the reaction mixture to 50-60 °C and stir for 1 hour.[\[6\]](#)
- Cool the mixture to room temperature and add 1500 mL of water.[\[6\]](#)
- Extract the aqueous mixture with ethyl acetate (2 x 1000 mL).[\[6\]](#)
- The combined organic layers contain the desired product, which can be purified further if necessary.



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Caption: Synthetic workflow for **tert-butyl 4-methylenepiperidine-1-carboxylate**.

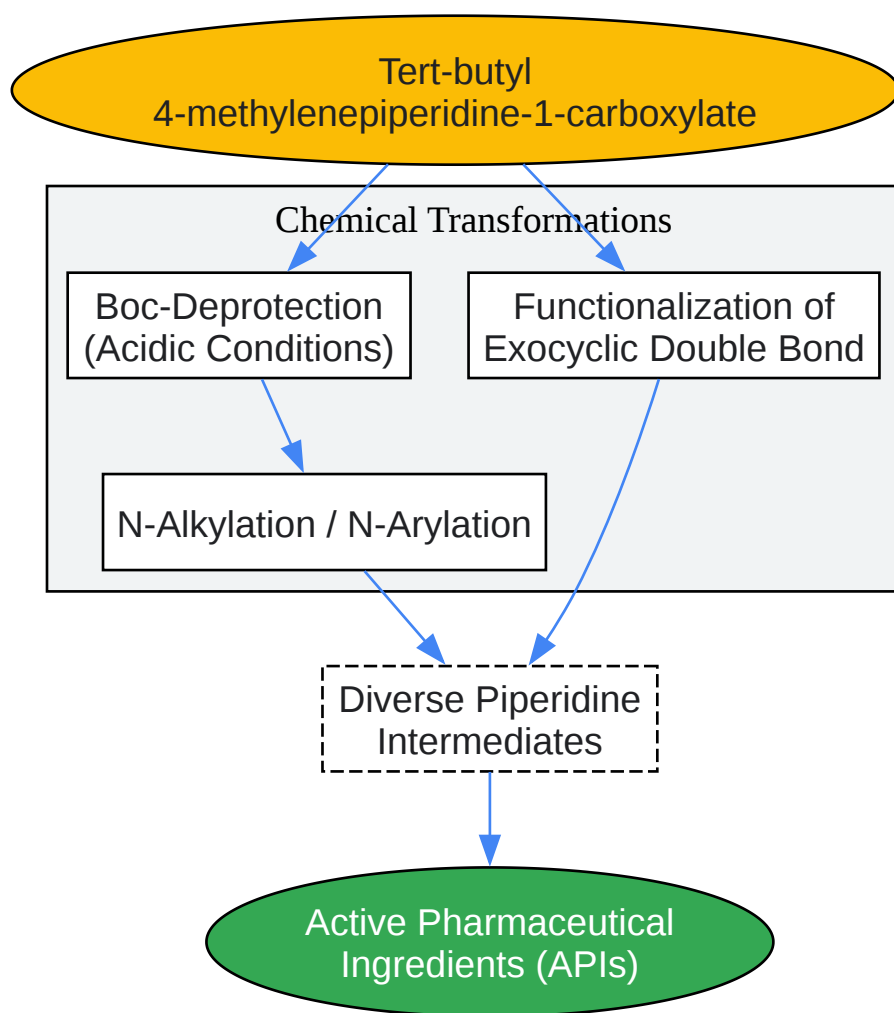
Analytical Characterization

- Nuclear Magnetic Resonance (NMR) Spectroscopy: The structure of the synthesized compound can be confirmed by ^1H -NMR. The reported spectral data in CDCl_3 are: δ (ppm) 4.73 (2H, s), 3.41 (4H, t), 2.17 (4H, t), 1.46 (9H, s).^[6]
- Gas Chromatography (GC): Purity is typically assessed using gas chromatography, with specifications often requiring $\geq 96\%$.^[1]

Role in Drug Discovery and Development

Tert-butyl 4-methylenepiperidine-1-carboxylate is not typically an active pharmaceutical ingredient (API) itself. Instead, it serves as a crucial intermediate, providing a Boc-protected piperidine scaffold. The exocyclic double bond offers a reactive handle for a variety of chemical transformations, such as hydroboration-oxidation, ozonolysis, or Michael additions, allowing for the introduction of diverse functional groups at the 4-position of the piperidine ring.

The Boc (tert-butoxycarbonyl) protecting group is stable under many reaction conditions but can be readily removed under acidic conditions to reveal the secondary amine, which can then be further functionalized. This versatility makes the compound a valuable starting material for the synthesis of complex piperidine-containing molecules that are prevalent in many classes of drugs. A related compound, 1-Boc-4-AP, is a known intermediate in the synthesis of fentanyl and its analogues, highlighting the significance of this structural motif in medicinal chemistry.^[7]



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Caption: Role as a versatile building block in drug discovery.

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